

# Application Note: Solid-Phase Extraction (SPE) of Tributylphenyltin from Water Samples

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## Compound of Interest

Compound Name: Tributylphenyltin

Cat. No.: B1297740

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## Introduction

**Tributylphenyltin** (TBPT) is an organotin compound that, like other tributyltin and triphenyltin compounds, is of environmental concern due to its toxicity to aquatic organisms.<sup>[1]</sup> Accurate and sensitive determination of TBPT in water samples is crucial for environmental monitoring. Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the isolation and preconcentration of organotin compounds from aqueous matrices. This method offers advantages over traditional liquid-liquid extraction by reducing solvent consumption, improving sample cleanup, and providing higher enrichment factors. This application note provides a detailed protocol for the solid-phase extraction of **tributylphenyltin** from water samples, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS). For GC analysis of organotin compounds, a derivatization step is necessary due to their low volatility.<sup>[2]</sup>

## Principle of the Method

This method involves the extraction of **tributylphenyltin** from water samples using a C18 solid-phase extraction cartridge. The nonpolar C18 stationary phase retains the organotin compound from the aqueous sample. After extraction, the cartridge is washed to remove interfering polar impurities. The retained TBPT is then eluted with an organic solvent. For analysis by GC-MS, a derivatization step using sodium tetraethylborate (NaBEt<sub>4</sub>) is performed to convert the ionic organotin species into more volatile ethylated derivatives.<sup>[3][4]</sup>

## Materials and Reagents

- SPE Cartridges: C18, 500 mg/6 mL[5]
- **Tributylphenyltin** chloride (TBPT-Cl) standard
- Sodium tetraethylborate (NaBEt<sub>4</sub>)[3]
- Methanol (HPLC grade)[5]
- Pentane or Hexane (HPLC grade)[3][4]
- Acetic acid/sodium acetate buffer (1 M, pH 5)[3]
- Hydrochloric acid (HCl)[5]
- Deionized water[5]
- SPE vacuum manifold[5]
- Glassware (acid-washed)[6]
- Nitrogen evaporator

## Experimental Protocol

A detailed, step-by-step protocol for the solid-phase extraction of **tributylphenyltin** from water samples is provided below.

### 1. Sample Preparation

- Collect the water sample in a clean, pre-cleaned amber glass bottle.
- For a 400 mL water sample, adjust the pH to 5 using an acetic acid/sodium acetate buffer.[3]  
If the sample contains suspended solids, filtration through a glass fiber filter may be necessary.[5]

### 2. Derivatization (for GC-MS analysis)

- To the pH-adjusted water sample, add a freshly prepared 2% (w/v) solution of sodium tetraethylborate in 0.1 M NaOH to initiate the ethylation of **tributylphenyltin**.[3]

- Mix the sample thoroughly and allow it to react.

### 3. Solid-Phase Extraction Procedure

#### a. Cartridge Conditioning:

- Place the C18 SPE cartridges on a vacuum manifold.[\[7\]](#)
- Wash the cartridges with 5 mL of methanol, followed by 5 mL of deionized water. Do not allow the sorbent to dry out before loading the sample.[\[5\]](#)

#### b. Sample Loading:

- Load the pre-treated and derivatized water sample onto the conditioned C18 cartridge at a controlled flow rate of approximately 5-10 mL/min.[\[2\]](#)

#### c. Cartridge Washing:

- After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any residual salts and polar impurities.
- Dry the cartridge under vacuum for 10-15 minutes to remove excess water.[\[5\]](#)

#### d. Elution:

- Place a clean collection tube inside the vacuum manifold.
- Elute the retained ethylated TBPT from the cartridge with two 5 mL aliquots of pentane or hexane.[\[3\]](#) Allow the solvent to soak the sorbent for a few minutes before applying vacuum to ensure efficient elution.

### 4. Eluate Processing and Analysis

- Concentrate the collected eluate to a final volume of 400  $\mu$ L under a gentle stream of nitrogen.[\[3\]](#)
- The concentrated extract is now ready for injection into the GC-MS system for analysis.

## Quantitative Data

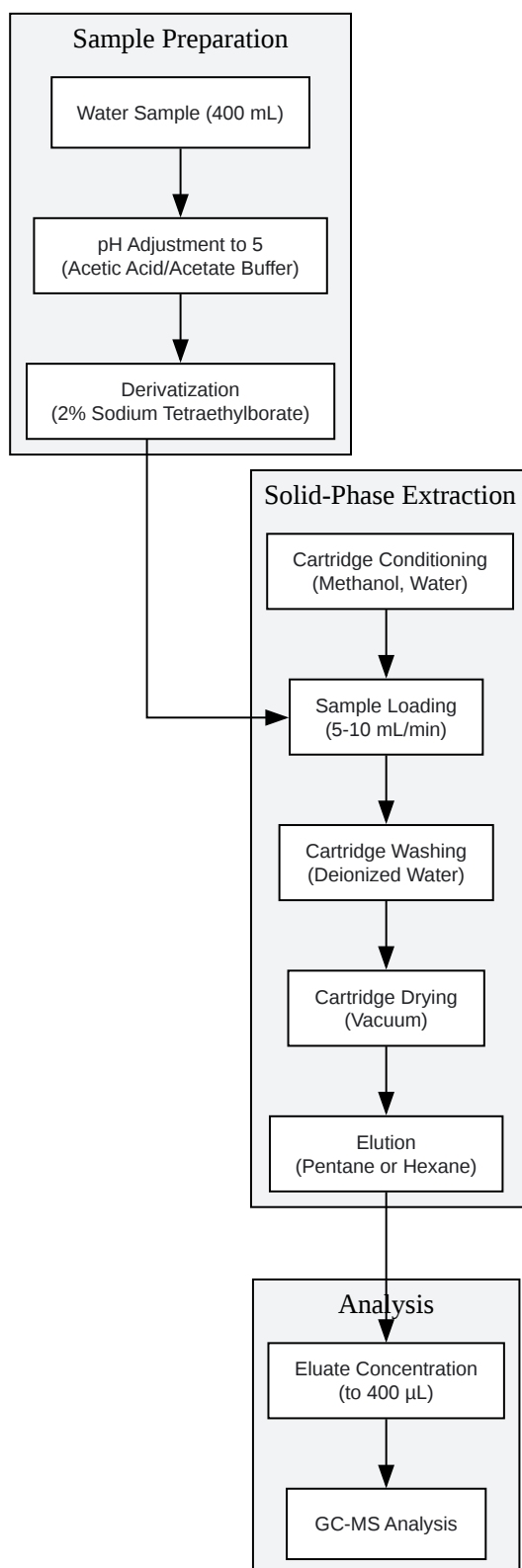
The following table summarizes typical performance data for the analysis of organotin compounds using SPE-based methods. While specific data for **tributylphenyltin** is limited, the data for the closely related compounds tributyltin (TBT) and triphenyltin (TPT) provide a good indication of the expected performance.

Analyte	Sorbent	Sample Matrix	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Tributyltin (TBT)	SPE Cartridge	Spiked Water	65%	-	-	<a href="#">[2]</a>
Triphenyltin (TPT)	SPE Cartridge	Spiked Water	70%	-	-	<a href="#">[2]</a>
Organotins	-	Water	-	-	0.05 ng/L	<a href="#">[1]</a>

## Troubleshooting

- **Low Recovery:** Ensure proper pH adjustment of the sample, complete derivatization, and that the SPE cartridge does not dry out before sample loading. The elution solvent volume and flow rate can also be optimized.
- **High Background/Interferences:** Ensure all glassware is properly cleaned (acid-washed) to avoid contamination.[\[6\]](#) The washing step of the SPE procedure can be optimized by using a slightly stronger wash solvent (e.g., water with a small percentage of methanol) to remove interferences without eluting the analyte of interest.

## Experimental Workflow Diagram



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Caption: Workflow for SPE of **Tributylphenyltin** from water.

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